

Process Development & Scale-Up Guide: Potassium (Z)-2-cyano-1-ethoxycarbonyl- ethenolate

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Compound of Interest

Compound Name: *potassium (Z)-2-cyano-1-ethoxycarbonyl-ethenolate*

CAS No.: 728897-00-5

Cat. No.: B3193545

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Part 1: Executive Summary & Strategic Importance

Molecule Overview

Potassium (Z)-2-cyano-1-ethoxycarbonyl-ethenolate (also known as the potassium salt of ethyl (hydroxymethylene)cyanoacetate) is a critical C3-synthon used extensively in the synthesis of fused pyrimidine heterocycles, including key Active Pharmaceutical Ingredients (APIs) such as Allopurinol (gout), Gefitinib (EGFR inhibitor), and various agrochemicals.[1][2][3][4][5][6]

- CAS Number: 50986-59-7 (Generic for salt forms), 127663-36-1 (Specific K-salt context)[5]
- Molecular Formula:
[5]
- Molecular Weight: 179.21 g/mol [5]

The Scale-Up Challenge

While the lab-scale synthesis is a straightforward Claisen condensation, scaling this reaction to kilogram or pilot-plant quantities introduces three critical failure modes:

- **Rheology Transformation:** The reaction mixture transitions from a homogeneous solution to a non-Newtonian, high-density slurry, threatening impeller seizure.[\[5\]](#)
- **Exothermic Runaway:** The deprotonation and condensation steps are highly exothermic ($\Delta H \approx -65 \text{ kJ/mol}$), requiring precise dosing control.[\[5\]](#)
- **Isomeric Purity:** The (Z)-isomer is thermodynamically preferred due to chelation, but rapid cooling or improper solvent choice can trap impurities or the (E)-isomer, affecting downstream cyclization yields.[\[5\]](#)

Part 2: Scientific Integrity & Reaction Mechanics[\[5\]](#)

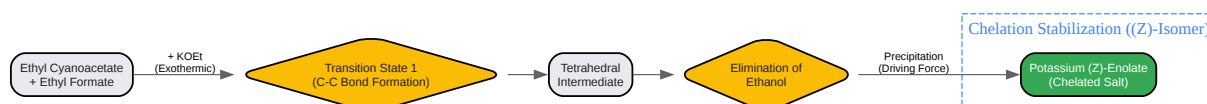
Reaction Pathway

The synthesis involves the formylation of ethyl cyanoacetate using ethyl formate in the presence of a potassium base.[\[5\]](#)

Mechanism:

- **Deprotonation:** The base (Potassium ethoxide) removes the acidic α -proton of ethyl cyanoacetate ($\text{CH}_3\text{CH}_2\text{C}(=\text{O})\text{CN}$), forming a resonance-stabilized enolate.[\[5\]](#)
- **Nucleophilic Attack:** The enolate attacks the carbonyl carbon of ethyl formate.[\[5\]](#)
- **Elimination:** Ethoxide is eliminated, forming the α,β -unsaturated β -keto enol species.[\[5\]](#)
- **Salt Formation & Chelation:** The highly acidic enol is immediately deprotonated by the base, forming the potassium salt.[\[5\]](#) The (Z)-geometry is locked via a 6-membered chelation ring involving the potassium ion, the enolate oxygen, and the ester carbonyl oxygen.

Visualization: Reaction Coordinate & Mechanism



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Caption: Figure 1. Reaction pathway demonstrating the thermodynamic drive toward the chelated (Z)-enolate salt via precipitation.

Part 3: Detailed Scale-Up Protocol

Equipment & Materials

- Reactor: 20L Jacketed Glass Reactor (or Hastelloy for >100kg) with an overhead stirrer (Anchor or Helical Ribbon impeller required).
- Thermal Control: Cryostat capable of
to
.[5]
- Dosing: Peristaltic pump for controlled addition of Ethyl Formate.
- Filtration: Nutsche filter (nitrogen pressure assisted).[5]

Reagents (Calculated for 10.0 mol Scale):

Reagent	MW (g/mol)	Equiv.[2][5][7]	Mass (g)	Volume (mL)	Role
Ethyl Cyanoacetate	113.11	1.0	1,131 g	~1,067 mL	Limiting Reagent
Ethyl Formate	74.08	1.5	1,111 g	~1,210 mL	Electrophile (Excess)
Potassium Ethoxide (24% in EtOH)	84.16	1.1	3,670 g	~4,100 mL	Base
Ethanol (Anhydrous)	46.07	N/A	2,000 g	~2,530 mL	Solvent
MTBE	88.15	N/A	2,000 mL	N/A	Wash Solvent

Step-by-Step Methodology

Phase 1: Reactor Preparation & Charging

- Inertion: Purge the reactor with N_2 to remove moisture (H_2O , RH $\leq 1\%$). Moisture will hydrolyze the product and the base.[5]
- Base Charging: Charge Potassium Ethoxide (24% solution) into the reactor.
 - Expert Insight: If using solid KOtBu, dissolve in Ethanol first.[5] KOEt is preferred for atom economy as the byproduct is Ethanol, avoiding mixed alcohol waste streams.[5]
- Cooling: Cool the internal temperature (Ti) to 0–5°C.

Phase 2: Controlled Addition (Critical Process Parameter)

- Substrate Addition: Add Ethyl Cyanoacetate dropwise over 30 minutes.

- Observation: Slight exotherm.[5] Maintain
.[5]
- Chemistry: Formation of the potassium enolate of ethyl cyanoacetate occurs immediately.
[5]
- Formylation (The "Danger" Zone): Add Ethyl Formate via dosing pump over 2–3 hours.[5]
 - CRITICAL: This reaction is latent.[5] An induction period may occur, followed by a rapid exotherm.[5]
 - Control Strategy: Maintain
.[5] If temperature spikes
above setpoint, stop dosing immediately.
 - Rheology: The mixture will begin to thicken significantly as the product forms.[5] Increase stirrer speed to 150–200 RPM.

Phase 3: Reaction Completion & Aging[5]

- Warming: Once addition is complete, slowly warm the reactor to 40–45°C over 1 hour.
 - Reasoning: This drives the reaction to completion and ensures the thermodynamic (Z)-isomer is formed.[5]
- Aging: Stir at 45°C for 4 hours.
 - Monitoring: Check HPLC or TLC. < 1% Ethyl Cyanoacetate remaining.[5]
- Cooling: Cool the slurry slowly to 0–5°C over 2 hours.
 - Crystallization:[5] Slow cooling promotes larger particle size, aiding filtration.[5]

Phase 4: Work-up & Isolation[5]

- Filtration: Transfer the thick slurry to a Nutsche filter. Apply

pressure (0.5 bar).

- Note: Filtration may be slow due to fine particle size.[5] Do not let the cake crack and dry out completely before washing.[5]
- Displacement Wash: Wash the cake with cold Ethanol (1 x 1L) followed by MTBE (2 x 1L).[5]
 - Why MTBE? It removes residual ethanol and unreacted organic impurities while being non-solvating for the potassium salt.[5] It also facilitates faster drying.[5]
- Drying: Dry under vacuum (50 mbar) at 40°C for 12 hours.
 - Storage: Store under Nitrogen.[5] The product is hygroscopic.[5]

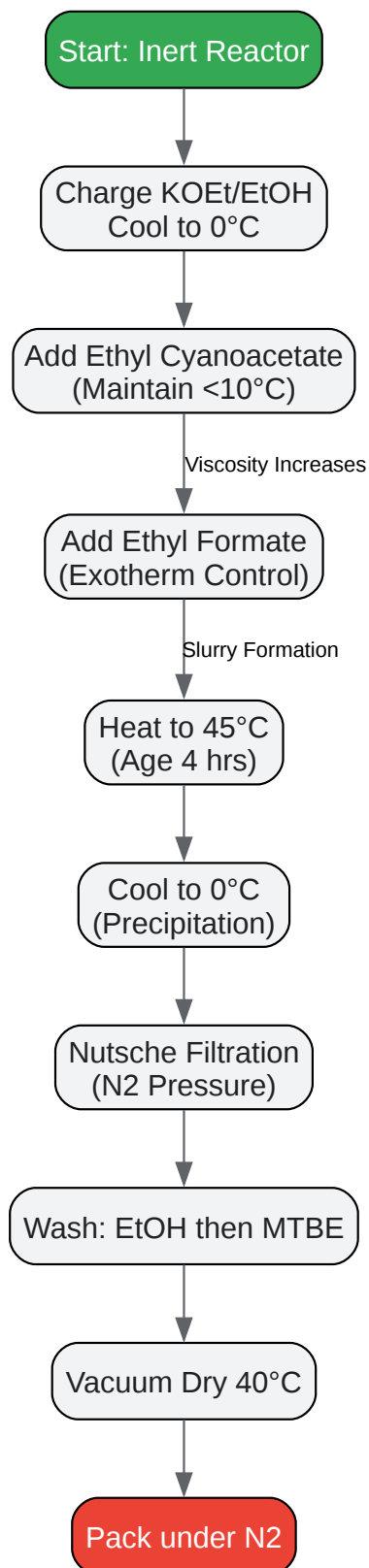
Part 4: Process Analytical Technology (PAT) & QC[5] In-Process Controls (IPC)

- HPLC Analysis:
 - Column: C18 Reverse Phase.[5]
 - Mobile Phase: Acetonitrile/Water (0.1% H₃PO₄).[5]
 - Target: Starting material < 0.5% area.
- KF (Karl Fischer):
 - Solvent system must be anhydrous (< 0.1% water) before starting.[5]

Product Characterization

- Appearance: White to off-white free-flowing powder.[5]
- ¹H NMR (D₂O): Distinct singlet for the alkene proton at
ppm.[5]
- Purity: > 98.0% (w/w).[2][5]

Process Flow Diagram



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Caption: Figure 2.[5] Unit operation workflow for the scale-up synthesis.

Part 5: Troubleshooting & Safety

Common Failure Modes

Issue	Cause	Corrective Action
Low Yield (<80%)	Moisture ingress (Hydrolysis). [5]	Check reactor integrity; ensure reagents are anhydrous.[5]
Stirrer Seizure	Slurry density too high.	Increase solvent volume by 20% or use a helical ribbon impeller.[5]
Yellow/Brown Color	Oxidation or Polymerization.[5]	Ensure strict blanket; Keep temp < 50°C.
Slow Filtration	Fine crystals (Rapid cooling).	Implement an annealing step: Heat to 60°C then cool slowly (5°C/hr).

Safety Hazards

- Ethyl Formate: Highly flammable (Flash point -20°C).[5] Vapors are heavier than air.[5]
- Potassium Ethoxide: Corrosive.[5] Reacts violently with water.[5]
- Cyanide Risk: While the cyano group is stable here, thermal decomposition at high temperatures (>150°C) can release toxic fumes.[5]

Part 6: References

- Preparation of Ethyl (ethoxymethylene)cyanoacetate and related salts.
 - Source: Organic Syntheses, Coll.[5] Vol. 4, p.298 (1963); Vol. 39, p.25 (1959).[5]
 - Context: Foundational methodology for ethoxymethylene derivatives.[5]
 - URL:[Link][5]

- Process for the preparation of pyrimidine intermediates (Gefitinib/Erlotinib precursors).
 - Source: World Intellectual Property Organization (WIPO) Patent WO2004024703.[5]
 - Context: Industrial scale-up of the potassium salt intermediate for drug synthesis.[5]
 - URL:[5]
- Scale-up of Claisen Condensations for API Synthesis.
 - Source:Organic Process Research & Development (OPRD), Vol. 12, Issue 3.[5]
 - Context: General principles of handling exothermic slurry condensations.
 - URL:[Link] (Journal Landing Page)[5]
- Safety Data Sheet: Ethyl Cyanoacetate.
 - Source: Sigma-Aldrich / Merck.[5]
 - Context: Toxicology and handling data.[5][8][9][10]

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